

Technical Dossier on 3-methoxy-N,N-diphenylbenzamide: Physicochemical Properties and Synthetic Protocols

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For the attention of: Researchers, Scientists, and Drug Development Professionals.

Disclaimer: This document provides a comprehensive overview of the known properties and synthesis of **3-methoxy-N,N-diphenylbenzamide**. It is critical to note that, following an extensive literature review, no significant biological activity or pharmacological data has been published for this specific compound. The "biological context" section is provided for informational purposes only and discusses the activities of the broader benzamide and methoxybenzamide classes of molecules, which should not be extrapolated to **3-methoxy-N,N-diphenylbenzamide** without experimental validation.

Executive Summary

3-methoxy-N,N-diphenylbenzamide is an organic compound that has been synthesized and primarily investigated for its nonlinear optical (NLO) properties. To date, the scientific literature does not contain information regarding its biological activity, mechanism of action, or its effects in biological systems. This dossier collates the available physicochemical data and detailed experimental protocols for its synthesis and characterization.

Physicochemical and Nonlinear Optical Properties



The key quantitative data available for **3-methoxy-N,N-diphenylbenzamide** are summarized in the table below. These properties are primarily related to its characterization as a nonlinear optical material.

Property	Value	Reference
Molecular Formula	C20H17NO2	[1]
Molecular Weight	303.36 g/mol	[1]
Melting Point	402 K (129 °C)	[1]
Crystal System	Orthorhombic	[1][2]
Space Group	Pbca	[1][2]
FTIR Carbonyl Peak (C=O)	1649 cm ⁻¹	[1][2]
UV-Vis Absorption Maximum	406 nm	[2]
Optical Transmission	59% in the visible region	[1][2]
Second Harmonic Generation (SHG) Efficiency	2.7 times that of KDP	[1]

Experimental Protocols Synthesis of 3-methoxy-N,N-diphenylbenzamide

The synthesis of **3-methoxy-N,N-diphenylbenzamide** is achieved through the benzoylation of N,N-diphenylamine with **3-methoxybenzoyl** chloride.[1][2]

Materials:

- N,N-diphenylamine
- 3-methoxybenzoyl chloride
- Potassium carbonate (K₂CO₃)
- Tetrabutylammonium bromide (TBAB) (catalytic amount)



- Acetonitrile (solvent)
- Methanol (for recrystallization)
- Deionized water
- Ice

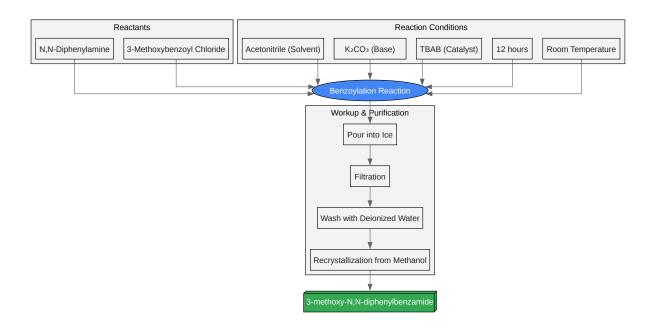
Procedure:

- A mixture of diphenylamine (3 mmol), K₂CO₃ (3 mmol in methanol), and a catalytic amount of TBAB (1 mmol) is prepared in acetonitrile (20 mL).
- 3-methoxybenzoyl chloride (3 mmol) is added to the mixture.
- The contents are stirred at room temperature for 12 hours.
- The progress of the reaction is monitored by thin-layer chromatography (TLC).
- Upon completion, the reaction mixture is poured into ice pieces (20 g) to obtain the crude product.
- The solid precipitate is filtered and subsequently washed with deionized water.
- The crude product is purified by recrystallization from 30 mL of hot methanol (35-40 °C).
- The purified product is dried in air. The reported yield is 84%.[1]

Mandatory Visualizations Synthesis Workflow

The following diagram illustrates the synthetic pathway for **3-methoxy-N,N-diphenylbenzamide**.





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Caption: Synthesis workflow for **3-methoxy-N,N-diphenylbenzamide**.

Biological and Pharmacological Context (General)

As previously stated, there is no published biological data for **3-methoxy-N,N-diphenylbenzamide**. However, the benzamide and methoxybenzamide scaffolds are present



in numerous biologically active compounds, which may provide a rationale for future investigation.

- Benzamide Derivatives: The benzamide functional group is a common feature in many
 pharmaceuticals.[3] Compounds containing this scaffold have demonstrated a wide array of
 biological activities, including antifungal, antibacterial, insecticidal, anti-inflammatory, and
 antitumor properties.[3][4][5][6] The amide bond can form hydrogen bonds with biological
 targets such as enzymes, contributing to their pharmacological effects.[4]
- Methoxybenzamide Derivatives: The inclusion of a methoxy group on the benzamide ring
 can influence the molecule's electronic properties, lipophilicity, and metabolic stability,
 thereby modulating its biological activity. For instance, 3-methoxybenzamide (a related
 compound lacking the N,N-diphenyl substitution) is known to be an inhibitor of poly(ADPribose) polymerase (PARP), an enzyme involved in DNA repair.[7] Other methoxy- and
 hydroxy-substituted benzamides have been explored for their antioxidant and
 antiproliferative activities.[8] The position and number of methoxy groups can significantly
 impact the biological effects.[8]

Conclusion

3-methoxy-N,N-diphenylbenzamide is a compound with well-documented synthetic procedures and characterization data, primarily in the context of materials science for nonlinear optical applications. There is currently a complete lack of data regarding its biological activity. For researchers in drug discovery, this compound represents an unexplored chemical entity. Any future investigation into its biological effects would be novel and would require initial screening to identify potential areas of pharmacological relevance. The information on related benzamide scaffolds suggests that such investigations could be of interest, but any hypotheses would need to be tested through rigorous experimental work.

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